

# Physical properties of 3-Octen-2-OL such as boiling point and solubility

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## Compound of Interest

Compound Name: 3-Octen-2-OL

Cat. No.: B1585789

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## An In-depth Technical Guide to the Physical Properties of 3-Octen-2-OL

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Octen-2-ol**, a significant organic compound utilized in various industrial applications, including as a flavoring and fragrance agent. The information herein is curated to support research, development, and quality control processes.

### Physical and Chemical Identity

**3-Octen-2-ol** is an unsaturated fatty alcohol. Its chemical structure and basic identifiers are fundamental to understanding its physical behavior.

- IUPAC Name: oct-3-en-2-ol
- Molecular Formula:  $C_8H_{16}O$  [1][2]
- Molecular Weight: 128.21 g/mol [1][2]
- CAS Registry Number: 76649-14-4 [1][3]

### Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **3-Octen-2-ol**, providing a consolidated reference for laboratory and developmental work.

Physical Property	Value	Conditions
Boiling Point	98.00 °C	@ 2.00 mm Hg
Solubility in Water	2143 mg/L (estimated)	@ 25 °C
Solubility	Insoluble in water; Soluble/Miscible in alcohol/ethanol.[1][4]	Room Temperature
Density	0.826 - 0.836 g/cm <sup>3</sup>	@ 25.00 °C
Refractive Index	1.422 - 1.428	@ 20.00 °C
Flash Point	71.11 °C (160.00 °F)	Tagliabue Closed Cup
Vapor Pressure	0.291000 mmHg (estimated)	@ 25.00 °C
logP (o/w)	2.518 (estimated)	Not specified

Data compiled from multiple sources.[1][4][5][6]

## Experimental Protocols

While specific experimental records for the determination of **3-Octen-2-ol**'s properties are not publicly detailed, this section outlines the general and widely accepted methodologies for ascertaining the boiling point and solubility of a liquid organic compound such as **3-Octen-2-ol**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property.

Thiele Tube Method:

This is a common and efficient method for determining the boiling point of a small sample of liquid.

- **Sample Preparation:** A small amount of the liquid (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the liquid in the test tube. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently heated. The design of the tube allows for the circulation of the oil, ensuring uniform heating.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is then removed. The liquid will begin to cool, and the rate of bubbling will slow down. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the liquid equals the atmospheric pressure.

#### Distillation Method:

For larger quantities of a liquid, the boiling point can be determined during distillation.

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The liquid, along with a few boiling chips, is placed in the distilling flask.
- **Heating:** The distilling flask is heated, and the liquid is brought to a boil.
- **Temperature Reading:** The thermometer is positioned so that the top of the bulb is level with the side arm of the distilling flask leading to the condenser. The temperature of the vapor that is in equilibrium with the boiling liquid is measured.
- **Boiling Point Range:** The temperature is recorded when the first drop of distillate is collected and again when the last drop is distilled. For a pure compound, this should be a narrow range.

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The principle of "like dissolves like" is a fundamental concept, where polar solutes dissolve in polar solvents and non-polar solutes dissolve in non-polar solvents.

### Qualitative Solubility Test (in Water):

- **Sample Preparation:** A small, measured amount of **3-Octen-2-ol** (e.g., 0.1 mL) is added to a test tube containing a known volume of water (e.g., 3 mL).
- **Mixing:** The test tube is agitated vigorously for a set period.
- **Observation:** The mixture is observed to see if a single, clear phase (solution) is formed or if two distinct layers remain (insoluble) or if the mixture is cloudy (partially soluble). **3-Octen-2-ol**, being an alcohol with a relatively long carbon chain, is expected to be insoluble or sparingly soluble in water.

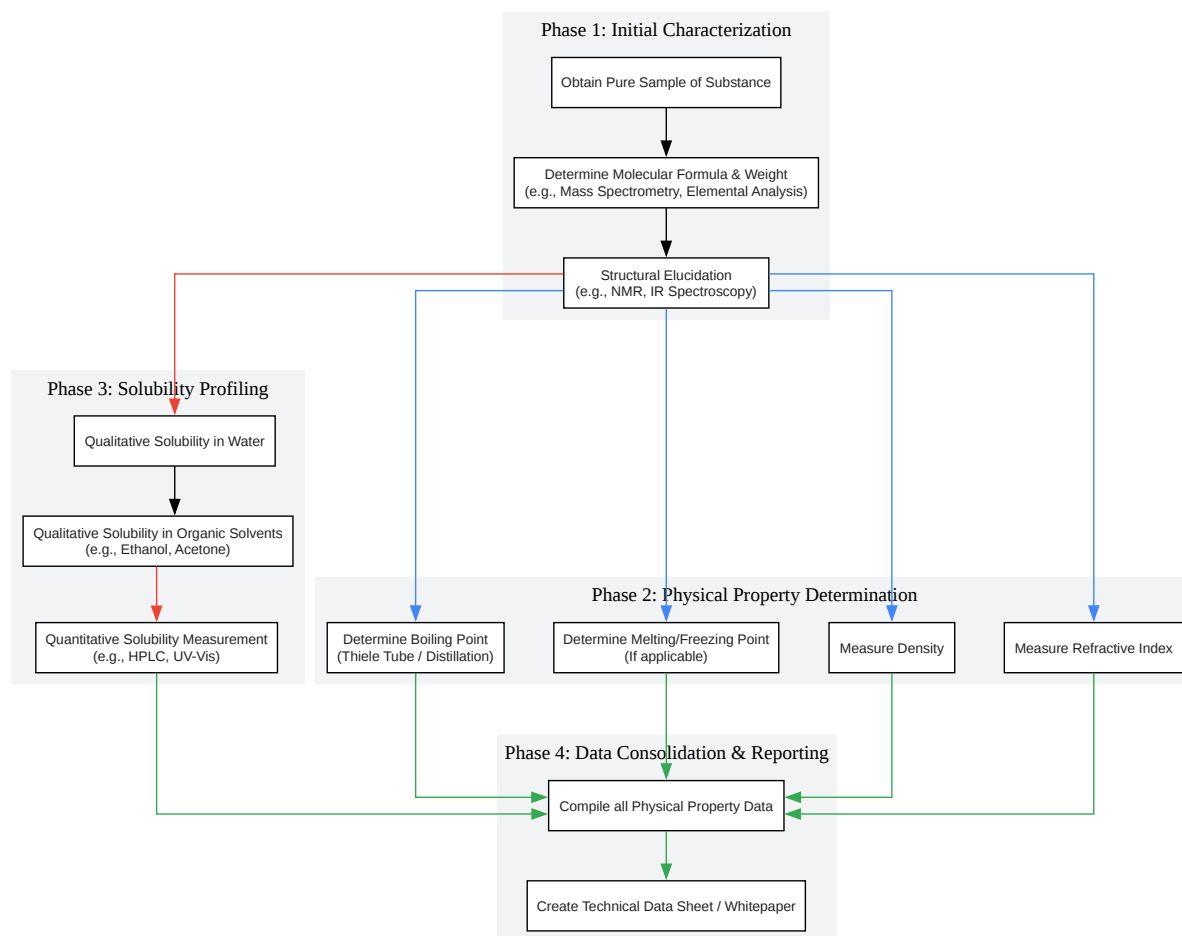
### Miscibility Test (in Ethanol):

Miscibility is the property of two liquids to mix in all proportions, forming a homogeneous solution.

- **Procedure:** A known volume of **3-Octen-2-ol** is added to a test tube. An equal volume of ethanol is then added.
- **Mixing and Observation:** The mixture is shaken. If the two liquids form a single, clear phase with no separation, they are considered miscible. Alcohols with shorter carbon chains are generally miscible with each other.

## Logical Workflow Visualization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a novel chemical substance, a process central to chemical research and drug development.



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Caption: Logical workflow for determining the physical properties of a chemical substance.

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